

Milneb: A Technical Guide to Chemical Properties and Analysis

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Milneb*
CAS No.: *3773-49-7*
Cat. No.: *B1214706*

[Get Quote](#)

This technical guide provides an in-depth overview of the chemical identifiers, analytical methodologies, and fungicidal mode of action of **Milneb**. It is intended for researchers, scientists, and professionals in drug development and crop protection who require detailed information on this dithiocarbamate fungicide.

Core Chemical Identifiers

Milneb is a broad-spectrum fungicide belonging to the dithiocarbamate class of chemicals. A comprehensive summary of its key chemical identifiers is presented below for easy reference and data comparison.

Identifier Type	Data
CAS Number	3773-49-7[1][2]
Molecular Formula	C12H22N4S4[1][2]
Molecular Weight	350.59 g/mol [2][3]
IUPAC Name	3-[2-(4,6-dimethyl-2-sulfanylidene-1,3,5-thiadiazinan-3-yl)ethyl]-4,6-dimethyl-1,3,5-thiadiazinane-2-thione[1]
InChI	InChI=1S/C12H22N4S4/c1-7-13-9(3)19-11(17)15(7)5-6-16-8(2)14-10(4)20-12(16)18/h7-10,13-14H,5-6H2,1-4H3[1][2]
InChIKey	JZFICWYCTCCINF-UHFFFAOYSA-N[1][2]
Canonical SMILES	CC1NC(SC(=S)N1CCN2C(NC(SC2=S)C)C)C[1]
Synonyms	Thiadiazin, Banlate, Du Pont 328, Experimental fungicide 328[1]

Experimental Protocols

The accurate detection and quantification of **Milneb** residues are crucial for ensuring food safety and environmental monitoring. A validated method for the determination of **Milneb** in food products is gas chromatography-mass spectrometry (GC-MS).

Determination of Milneb Residues in Food by Gas Chromatography-Mass Spectrometry

This protocol outlines a sensitive GC-MS method for the analysis of **Milneb** in various food matrices.

1. Sample Preparation and Extraction:

- Homogenize a representative sample of the food product.

- Extract **Milneb** from the homogenized sample using a cysteine-EDTA solution. This converts **Milneb** into its sodium salt, facilitating extraction.
- The extraction is followed by a methylation step using methyl iodide. This derivatization is essential to increase the volatility and thermal stability of **Milneb** for GC analysis.

2. Cleanup:

- The methylated extract is then subjected to a cleanup procedure using a neutral alumina mini-column. This step is critical for removing co-extracted matrix components that could interfere with the GC-MS analysis.

3. GC-MS Analysis:

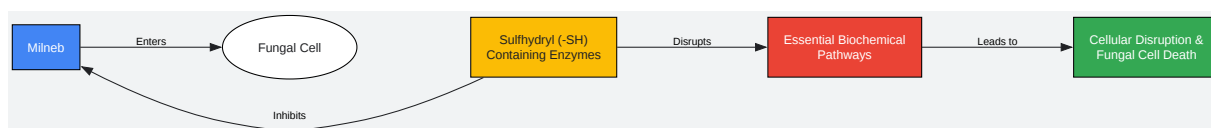
- Gas Chromatograph (GC): The cleaned-up extract is injected into a gas chromatograph equipped with a suitable capillary column. The GC separates the components of the mixture based on their volatility and interaction with the stationary phase.
- Mass Spectrometer (MS): The separated components from the GC column are introduced into a mass spectrometer. The MS ionizes the molecules and separates the resulting ions based on their mass-to-charge ratio, providing a unique fingerprint for identification and quantification.

4. Quantification:

- The concentration of **Milneb** is determined by comparing the peak area of the derivatized **Milneb** in the sample to a calibration curve generated from standards of known concentrations. The quantification limit for this method is typically around 0.01 mg/kg in most food products.

Fungicidal Mode of Action

Milneb, like other dithiocarbamate fungicides, exhibits a multi-site mode of action, which makes the development of resistance in fungi less likely. The primary mechanism involves the disruption of essential biochemical processes within the fungal cell.



[Click to download full resolution via product page](#)

Caption: Proposed multi-site mode of action of **Milneb** in a fungal cell.

This pathway illustrates that **Milneb** enters the fungal cell and inhibits multiple enzymes that contain sulfhydryl groups. This non-specific inhibition disrupts various essential biochemical pathways, ultimately leading to cellular dysfunction and the death of the fungus. This multi-target approach is a key characteristic of dithiocarbamate fungicides and contributes to their broad-spectrum activity.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Milneb | C12H22N4S4 | CID 92200 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CAS Common Chemistry [commonchemistry.cas.org]
- 3. GSRS [gsrs.ncats.nih.gov]
- To cite this document: BenchChem. [Milneb: A Technical Guide to Chemical Properties and Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1214706/docs#milneb-a-technical-guide-to-chemical-properties-and-analysis>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)